

L-Biphenylalanine safety and handling precautions

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Compound of Interest

Compound Name: *L-Biphenylalanine*

Cat. No.: B555396

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An In-depth Technical Guide to the Safety and Handling of **L-Biphenylalanine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **L-Biphenylalanine** (CAS No: 155760-02-4), a derivative of the amino acid L-phenylalanine.^{[1][2]} Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical Identification

L-Biphenylalanine is a synthetic amino acid derivative used in laboratory chemical manufacturing and research.^[1]

Identifier	Value
Product Name	L-Biphenylalanine
Synonyms	[1,1'-Biphenyl]-4-propanoic acid, α -amino-, (S)-; 4-Biphenyl-L-alanine; 4-Phenyl-L-phenylalanine; Biphenylalanine
CAS Number	155760-02-4
Molecular Formula	C ₁₅ H ₁₅ NO ₂
Molecular Weight	241.29 g/mol

(Data sourced from:[1][3][4])

Hazard Identification

L-Biphenylalanine is classified as hazardous under the Globally Harmonized System (GHS). It is important to be aware of its potential health effects.

GHS Classification:

- Acute Toxicity, Oral: Category 4[1]
- Skin Corrosion/Irritation: Category 2[1]
- Serious Eye Damage/Eye Irritation: Category 2A[1]
- Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation): Category 3[1]

GHS Label Elements:

Pictogram	
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed.[1][3] H315: Causes skin irritation.[1][3] H319: Causes serious eye irritation.[1][3] H335: May cause respiratory irritation.[1][3]
Precautionary Statements	Prevention: P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1] P264: Wash hands thoroughly after handling.[1] P270: Do not eat, drink or smoke when using this product.[1] P271: Use only outdoors or in a well-ventilated area.[1] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1] Response: P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1] P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] P330: Rinse mouth.[1] P362+P364: Take off contaminated clothing and wash it before reuse.[1] Storage: P403+P233: Store in a well-ventilated place. Keep container tightly closed.[1] P405: Store locked up.[1] Disposal: P501: Dispose of contents/container in accordance with local regulation.[1]

(Data sourced from:[1][3])

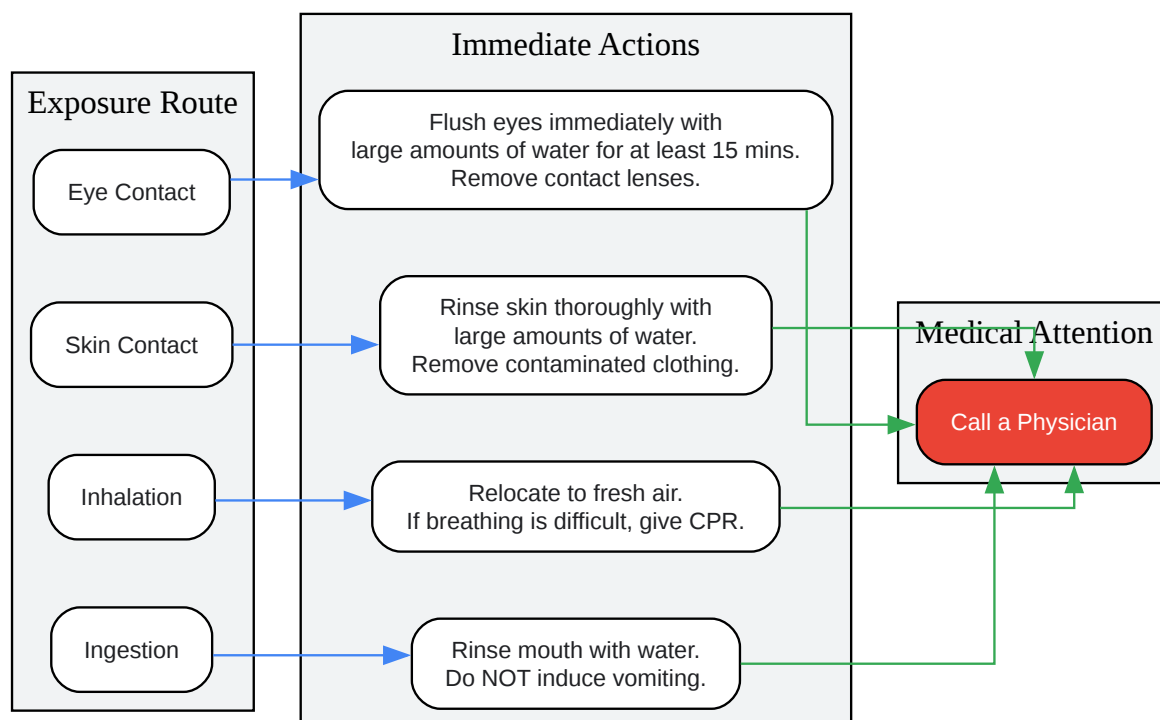
Toxicological Information

While specific quantitative toxicity data such as LD50 for **L-Biphenylalanine** is not readily available in the provided search results, the GHS classification indicates it is harmful if

swallowed and causes skin, eye, and respiratory irritation.[1] The toxicological properties have not been thoroughly investigated.[5]

First Aid Measures

Immediate medical attention is crucial in case of exposure. The following protocols should be followed.



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First Aid Procedures for **L-Biphenylalanine** Exposure.

Detailed First Aid Protocols:

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, separating eyelids to ensure adequate flushing.[1][6] Remove any contact lenses if present and easy to do so.[1][7] Promptly seek medical attention.[1]

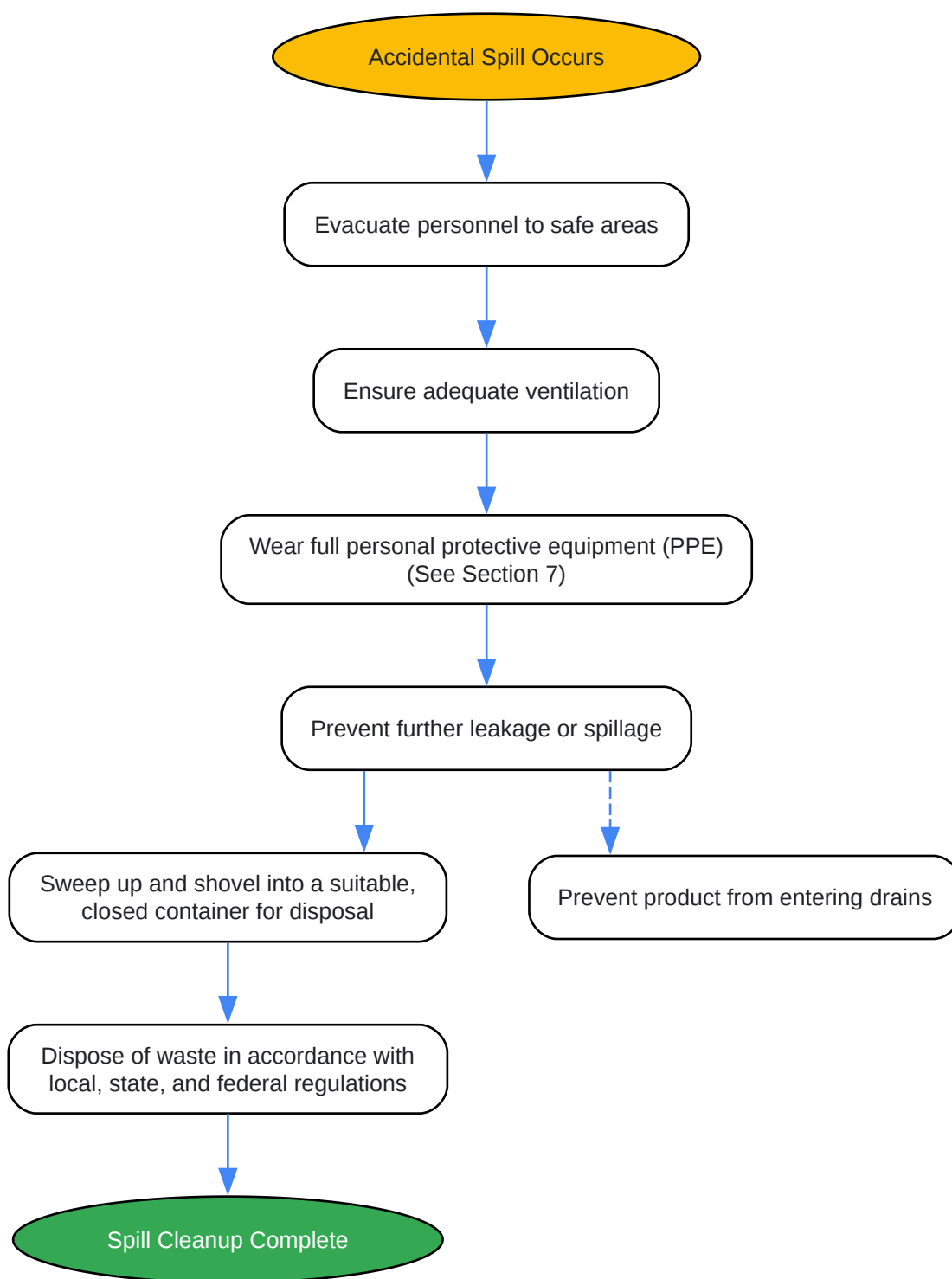
- Skin Contact: Thoroughly rinse the affected skin with plenty of water.[1] Remove all contaminated clothing and shoes.[1] A physician should be consulted.[1]
- Inhalation: Move the individual to fresh air immediately.[1] If breathing is difficult, cardiopulmonary resuscitation (CPR) may be administered, but avoid mouth-to-mouth resuscitation.[1]
- Ingestion: Wash out the mouth with water. Do not induce vomiting.[1] Call a physician for guidance.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide fire extinguishers.[1][7][8]
- Special Hazards: During a fire, irritating fumes may be emitted.[1] Thermal decomposition can lead to the release of hazardous combustion products like nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[8]
- Advice for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective clothing.[1][8]

Accidental Release Measures

Proper containment and cleanup are essential to prevent environmental contamination and personnel exposure.



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Workflow for Handling Accidental Spills.

Detailed Accidental Release Protocols:

- Personal Precautions: Use full personal protective equipment. Avoid breathing vapors, mist, or dust. Ensure the area is adequately ventilated and evacuate personnel to safe locations. [\[1\]](#)[\[9\]](#)
- Environmental Precautions: Make efforts to prevent further leakage or spillage and avoid allowing the product to enter drains. [\[1\]](#)[\[5\]](#)[\[9\]](#)
- Methods for Cleaning Up: For spills, sweep up the material and place it into a suitable, closed container for disposal. [\[5\]](#)[\[8\]](#)[\[9\]](#) Avoid generating dust. [\[8\]](#)[\[9\]](#)

Handling and Storage

Precautions for Safe Handling:

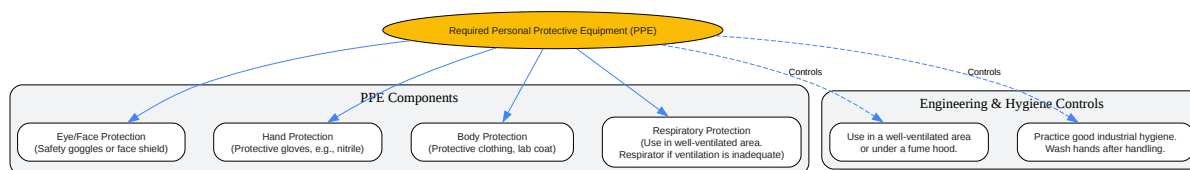
- Avoid contact with skin and eyes and inhalation of dust or aerosols. [\[1\]](#)
- Use only in areas with appropriate exhaust ventilation. [\[1\]](#)
- Do not eat, drink, or smoke when using this product. [\[1\]](#)
- Wash hands thoroughly after handling. [\[1\]](#)

Conditions for Safe Storage:

- Keep the container tightly sealed in a cool, dry, and well-ventilated area. [\[1\]](#)[\[8\]](#)
- Protect from direct sunlight and sources of ignition. [\[1\]](#)
- Store locked up. [\[1\]](#)
- Recommended Storage Temperatures:
 - Powder: -20°C for up to 3 years, or 4°C for up to 2 years. [\[2\]](#)
 - In solvent: -80°C for 6 months, or -20°C for 1 month. [\[2\]](#)

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment (PPE) are critical for minimizing exposure.



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PPE and Engineering Controls for **L-Biphenylalanine**.

Engineering Controls:

- Handle in a well-ventilated area, preferably in a fume hood, to keep airborne levels low.[9]

Personal Protective Equipment:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[5] A face shield may be necessary for splash protection.[10][11]
- Skin and Body Protection: Wear protective gloves (e.g., nitrile) and clothing, such as a lab coat, to prevent skin exposure.[1][5][12]
- Respiratory Protection: If ventilation is insufficient, use a NIOSH (US) or CEN (EU) approved respirator.[5] In general, respiratory protection is not required under normal use with adequate ventilation.[9][13]

Physical and Chemical Properties

Property	Value
Appearance	White to off-white solid powder
Odor	No data available
Melting Point	227 - 229 °C
Boiling Point	428.6 ± 40.0 °C (Predicted)
Solubility	H2O: 16.67 mg/mL (requires pH adjustment to 14 with 1 M NaOH)
Density	1.190 ± 0.06 g/cm3 (Predicted)
pKa	2.21 ± 0.10 (Predicted)

(Data sourced from:[2][3])

Stability and Reactivity

- Reactivity: No specific reactivity hazards are known.[8]
- Chemical Stability: The substance is stable under recommended storage conditions.[8]
- Conditions to Avoid: Direct sunlight, heat, and dust formation.[1][8]
- Incompatible Materials: Strong oxidizing agents.[8]
- Hazardous Decomposition Products: Combustion may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[8]

Disposal Considerations

Dispose of **L-Biphenylalanine** and its contaminated packaging in accordance with all applicable country, federal, state, and local regulations.[1] It is recommended to use a licensed disposal company for surplus and non-recyclable solutions.[5]

Experimental Protocols

No specific experimental protocols for the safety and handling of **L-Biphenylalanine** were found in the provided search results. For toxicological or other experimental studies, researchers should develop protocols based on established OECD guidelines for chemical testing, adapting them to the specific properties of **L-Biphenylalanine**. This would include, but not be limited to, studies on acute oral toxicity, dermal and eye irritation, and mutagenicity.

Disclaimer: This document is intended as a guide and is based on publicly available safety data. It is not a substitute for a thorough risk assessment by qualified professionals. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

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